

Introduction to Degradation Tag (dTAG) Technology

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Compound of Interest

Compound Name: *dTAG Targeting Ligand 1*

CAS No.: 755039-56-6

Cat. No.: B3153243

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Degradation Tag (dTAG) technology is a novel chemical biology tool for targeted protein degradation. It enables the rapid and selective removal of a specific protein of interest (POI) from a biological system. The technology is based on the principle of chemically induced proximity, where a small molecule degrader directs an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome.

The dTAG system offers several advantages over traditional genetic methods for protein knockdown, such as RNA interference (RNAi) or CRISPR-Cas9-based gene editing. These advantages include rapid kinetics, the ability to study the effects of acute protein loss, and the potential for reversible control over protein levels.

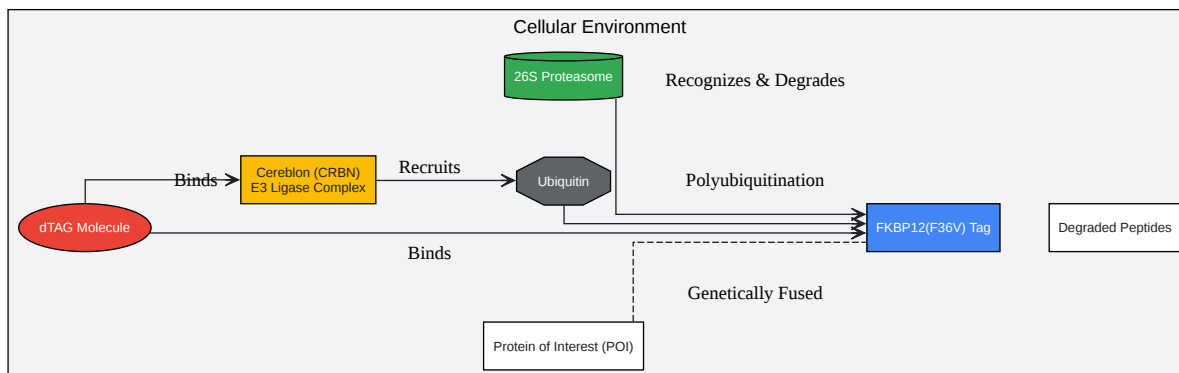
The Core Mechanism of dTAG Technology

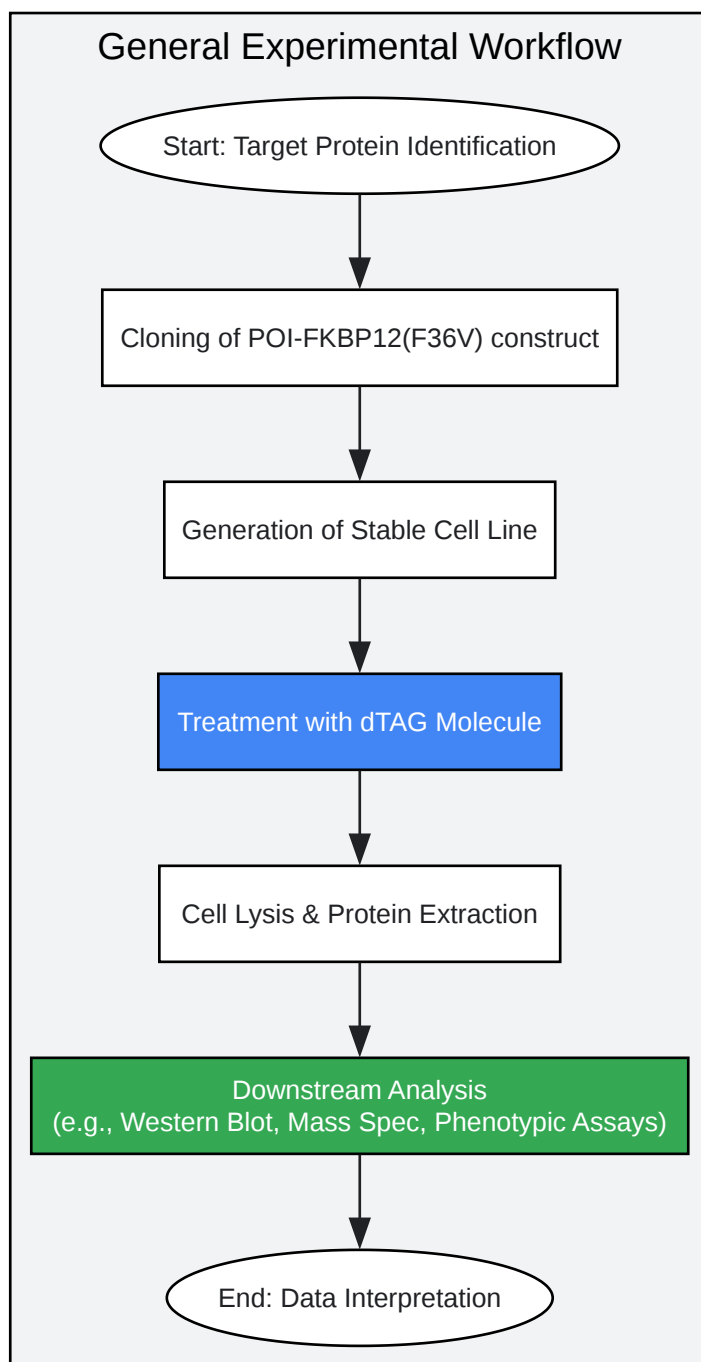
The dTAG system consists of three main components:

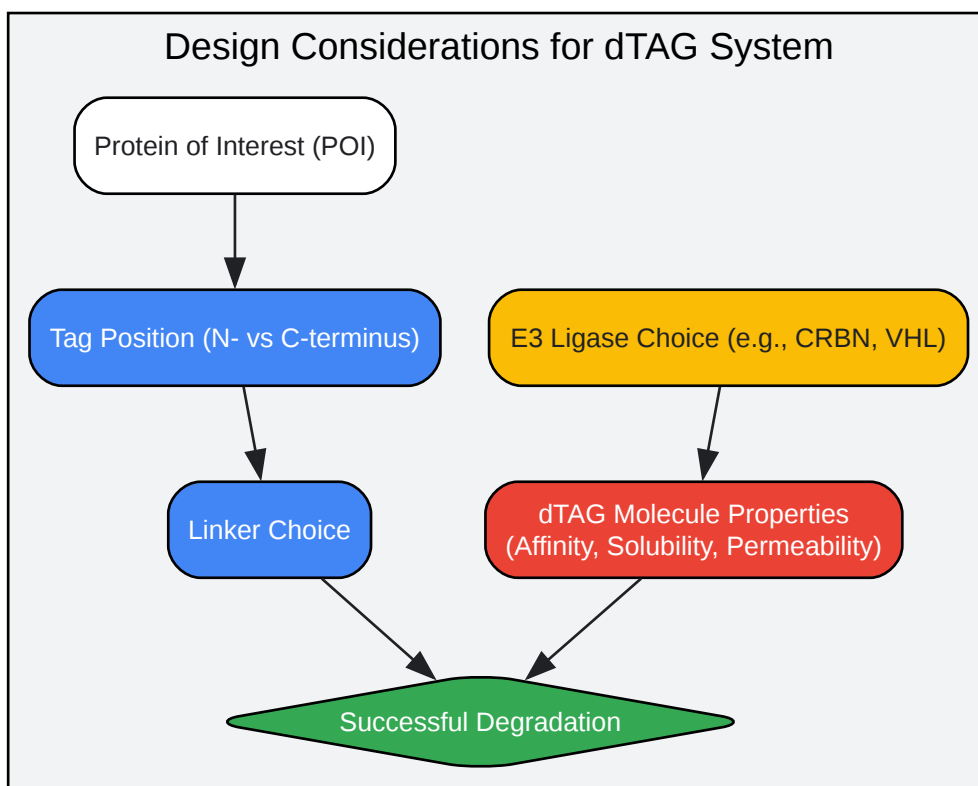
- A protein of interest (POI) that has been genetically tagged with a mutant form of the FKBP12 protein (FKBP12F36V).

- A dTAG molecule, which is a heterobifunctional small molecule with two distinct ends. One end binds to the FKBP12F36V tag, and the other end binds to an E3 ubiquitin ligase, typically Cereblon (CRBN).
- The endogenous ubiquitin-proteasome system, which is responsible for degrading ubiquitinated proteins.

The dTAG molecule acts as a molecular glue, bringing the FKBP12F36V-tagged POI into close proximity with the E3 ligase. This proximity allows the E3 ligase to transfer ubiquitin molecules to the POI. The polyubiquitinated POI is then recognized and degraded by the 26S proteasome.







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